

The Impact of Guazatine on Non-Target Organisms: A Laboratory Perspective

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Compound of Interest

Compound Name: Guazatine

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A Technical Guide for Researchers and Drug Development Professionals

Guazatine, a fungicide and seed treatment with bird-repellent properties, is recognized for its efficacy against a range of plant pathogens. However, its introduction into the environment necessitates a thorough understanding of its potential effects on non-target organisms. This technical guide provides a comprehensive overview of the laboratory-assessed toxicological effects of **Guazatine** on various non-target species, presenting quantitative data, detailed experimental protocols, and visual representations of key experimental workflows.

Ecotoxicological Data Summary

The following tables summarize the acute and chronic toxicity of **Guazatine** to a range of non-target organisms, as determined in laboratory settings. These values, primarily expressed as LC50 (lethal concentration for 50% of the test population), EC50 (effective concentration causing a sub-lethal effect in 50% of the population), LD50 (lethal dose for 50% of the test population), and NOEC (no-observed-effect concentration), are crucial for environmental risk assessment.

Table 1: Acute Toxicity of **Guazatine** to Aquatic Organisms

Organism	Species	Endpoint	Value	Exposure Duration
Fish	Oncorhynchus mykiss (Rainbow Trout)	LC50	19 mg/L ^[1]	96 hours
Aquatic Invertebrate	Daphnia magna (Water Flea)	EC50 (Immobilisation)	0.15 mg/L	48 hours
Aquatic Invertebrate	Daphnia magna (Water Flea)	Acute Oral Toxicity	~0.1 mg/L ^[1]	-

Table 2: Chronic Toxicity of **Guazatine** to Aquatic Organisms

Organism	Species	Endpoint	Value	Exposure Duration
Aquatic Invertebrate	Daphnia magna (Water Flea)	NOEC	3 µg/L ^[1]	-

Table 3: Toxicity of **Guazatine** to Terrestrial Organisms

Organism	Species	Endpoint	Value	Exposure Duration
Bird	(Species not specified)	Acute Oral LD50	228 mg/kg body weight[2]	-
Bird	Coturnix japonica (Japanese quail)	LD50	429 mg a.i./kg body weight[1]	-
Bird	Columba livia (Pigeon)	LD50	82 mg/kg (with emetic effect)[1]	-
Soil Organism	Eisenia fetida (Earthworm)	LC50	> 1000 mg/kg[1]	14 days
Beneficial Insect	Apis spp. (Honeybee)	Contact Acute LD50	> 100 µg/bee [2]	72 hours

Key Experimental Protocols

The toxicological data presented above are generated through standardized laboratory protocols, primarily following guidelines set by the Organisation for Economic Co-operation and Development (OECD) and the International Organisation for Biological and Integrated Control of Noxious Animals and Plants (IOBC/WPRS). Below are detailed methodologies for key experiments.

Aquatic Toxicity Testing

1. Fish Acute Toxicity Test (Following OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of a test fish population over a 96-hour period.

- Test Organism: *Oncorhynchus mykiss* (Rainbow Trout) is a commonly used species.
- Test Conditions: Fish are exposed to a range of **Guazatine** concentrations in a controlled aquatic environment. Key parameters such as temperature, pH, and dissolved oxygen are maintained within specified limits.

- Procedure: A static, semi-static, or flow-through system can be used. In a static test, the test solution is not renewed. In a semi-static test, the solution is renewed at regular intervals. In a flow-through system, the test solution is continuously replaced.
- Observations: Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- Data Analysis: The LC50 value and its 95% confidence limits are calculated using statistical methods such as probit analysis.

2. Daphnia sp. Acute Immobilisation Test (Following OECD Guideline 202)

This test assesses the acute toxicity of a substance to *Daphnia magna*, a key zooplankton species.

- Test Organism: Young daphnids (less than 24 hours old) are used.
- Test Conditions: Daphnids are exposed to various concentrations of **Guazatine** in a defined culture medium.
- Procedure: The test is typically conducted in glass beakers under static conditions for 48 hours.
- Observations: The number of immobilized daphnids (those unable to swim) is recorded at 24 and 48 hours.
- Data Analysis: The EC50 for immobilization is calculated.

Terrestrial Toxicity Testing

1. Avian Acute Oral Toxicity Test (Following OECD Guideline 2123)

This study is designed to determine the acute oral toxicity of a substance to birds.

- Test Organism: Commonly used species include *Colinus virginianus* (Bobwhite quail) or *Anas platyrhynchos* (Mallard duck).
- Procedure: Birds are administered a single oral dose of **Guazatine**. A control group receives a placebo.

- Observations: Mortalities and signs of toxicity are observed for at least 14 days. Body weight and food consumption are also monitored.
- Data Analysis: The LD50 value is calculated based on the observed mortalities.

2. Earthworm Acute Toxicity Test (Following OECD Guideline 207)

This test evaluates the acute toxicity of a substance to earthworms in artificial soil.

- Test Organism: *Eisenia fetida* is the standard test species.
- Test Conditions: Earthworms are exposed to soil treated with a range of **Guazatine** concentrations.
- Procedure: The test is conducted in containers with artificial soil for 14 days.
- Observations: Mortality and changes in body weight are assessed at the end of the test.
- Data Analysis: The LC50 is determined.

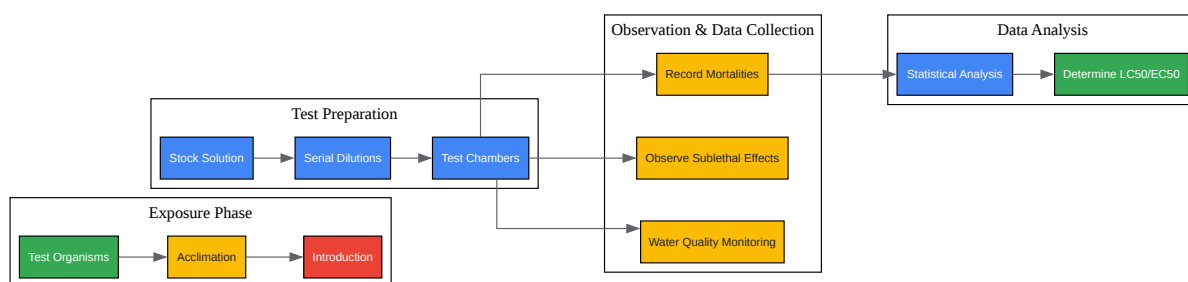
3. Honeybee Acute Contact and Oral Toxicity Tests (Following OECD Guidelines 214 and 213)

These tests assess the toxicity of a substance to honeybees through direct contact and ingestion.

- Test Organism: Adult worker honeybees (*Apis mellifera*) are used.
- Contact Toxicity (OECD 214): A small droplet of a **Guazatine** solution is applied to the dorsal thorax of each bee.
- Oral Toxicity (OECD 213): Bees are fed a sugar solution containing a known concentration of **Guazatine**.
- Observations: Mortality is recorded at 24, 48, and 72 hours.
- Data Analysis: The LD50 value (in µg of active substance per bee) is calculated for both exposure routes.

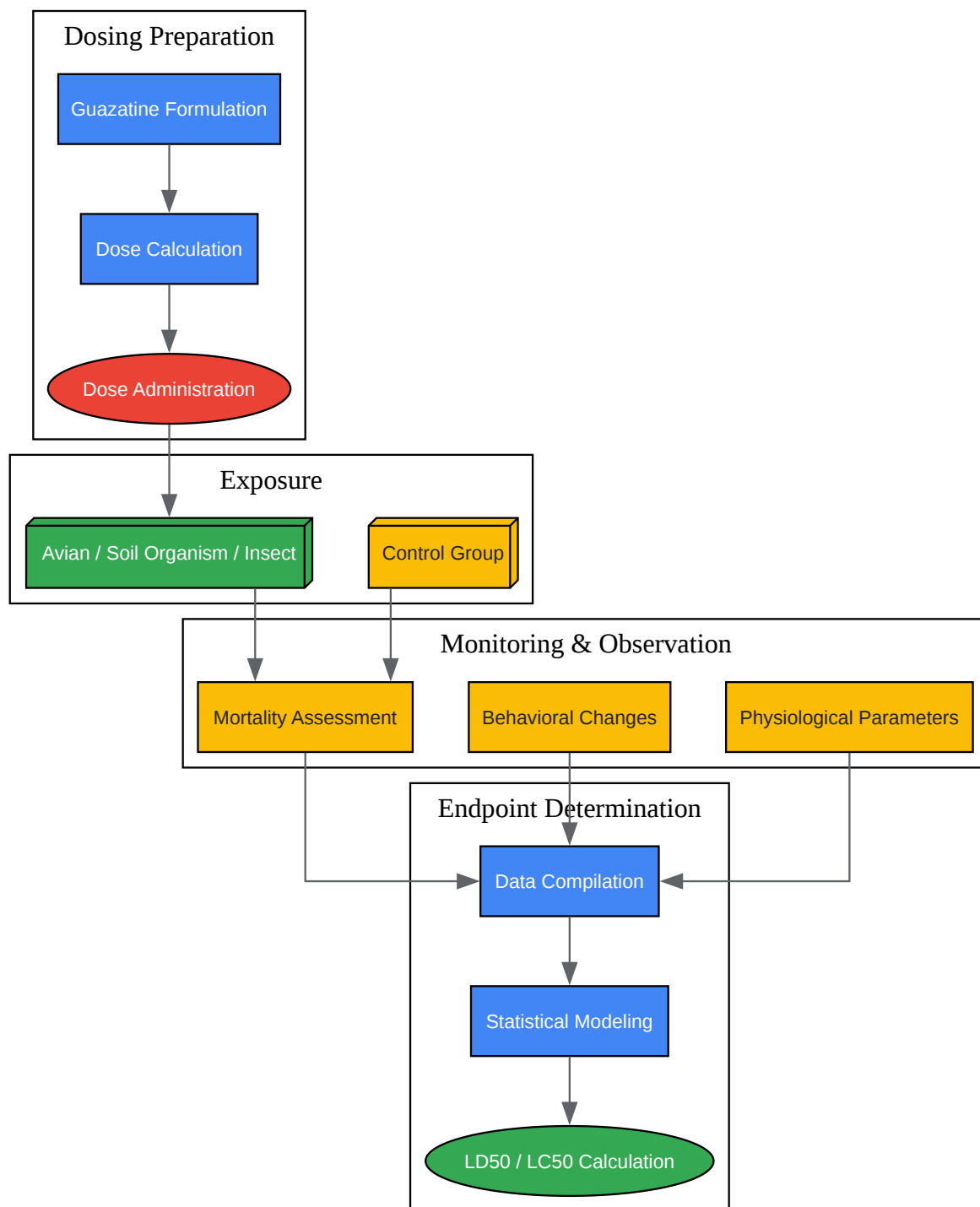
Visualizing Experimental Workflows and Signaling Pathways

To further elucidate the methodologies and potential mechanisms of action, the following diagrams, created using Graphviz (DOT language), illustrate key experimental workflows.



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Generalized workflow for aquatic toxicity testing.



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General workflow for terrestrial organism toxicity testing.

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- To cite this document: BenchChem. [The Impact of Guazatine on Non-Target Organisms: A Laboratory Perspective]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672436#effects-of-guazatine-on-non-target-organisms-in-a-lab-setting]

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